

What are the chemical properties of 2,6-Dimethylantraquinone

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,6-Dimethylantraquinone

Cat. No.: B015465

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An In-Depth Technical Guide to the Chemical Properties of **2,6-Dimethylantraquinone**

Introduction

2,6-Dimethylantraquinone is an organic compound belonging to the anthraquinone family, a class of aromatic ketones known for their vibrant colors and diverse biological activities. Characterized by a tricyclic aromatic core with two ketone groups and two methyl substituents, this molecule serves as a valuable intermediate in the synthesis of functional materials and possesses latent potential in medicinal chemistry. The strategic placement of the methyl groups at the 2- and 6-positions imparts a high degree of symmetry to the molecule, which significantly influences its physicochemical properties, reactivity, and spectroscopic signature.

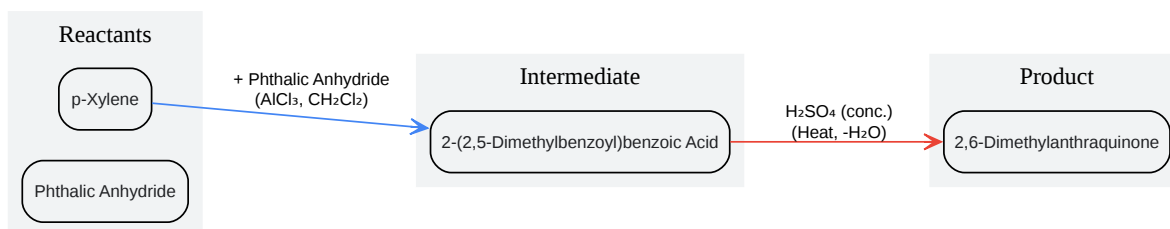
This technical guide offers a comprehensive exploration of the chemical properties of **2,6-Dimethylantraquinone**, designed for researchers, scientists, and professionals in drug development. We will delve into its molecular structure, synthesis, chemical reactivity, and analytical characterization, providing both foundational knowledge and field-proven insights into its behavior.

Molecular and Physicochemical Properties

The fundamental characteristics of a molecule dictate its behavior in chemical and biological systems. **2,6-Dimethylantraquinone** is a structurally robust and stable compound under ambient conditions. Its key properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	3837-38-5	[1][2]
Molecular Formula	C ₁₆ H ₁₂ O ₂	[1]
Molecular Weight	236.27 g/mol	[1]
Synonyms	2,6-Dimethylantracene-9,10-dione	[1]
Appearance	Yellow to Orange Solid	[3]
Melting Point	238-242 °C	[1]
Solubility	Slightly soluble in Chloroform, Dichloromethane, Ethyl Acetate	[1]
Stability	Stable under normal handling and storage conditions	[4]

The symmetrical substitution pattern of the methyl groups is a defining feature of its structure, influencing crystal packing and intermolecular interactions, which in turn governs its melting point and solubility profile.



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- To cite this document: BenchChem. [What are the chemical properties of 2,6-Dimethylantraquinone]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015465#what-are-the-chemical-properties-of-2-6-dimethylantraquinone]

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